Comparative Structural Analysis & Reactivity Profiling: Veratraldehyde vs. 3-Hydroxy-2,4-dimethoxybenzaldehyde[1]

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Compound of Interest

Compound Name:	*3-Hydroxy-2,4-dimethoxybenzaldehyde*
CAS No.:	*32246-34-7*
Cat. No.:	*B1597317*

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Executive Summary

Audience: Medicinal Chemists, Process Development Scientists, and Structural Biologists.

This technical guide delineates the physicochemical and reactivity divergences between Veratraldehyde (3,4-dimethoxybenzaldehyde) and its regioisomer, **3-hydroxy-2,4-dimethoxybenzaldehyde**.[1] While Veratraldehyde is a commoditized intermediate in drug synthesis (e.g., Prazosin, Verapamil), the 3-hydroxy-2,4-dimethoxy variant represents a specialized, sterically congested scaffold often utilized in the development of polyphenolic antioxidants and specific kinase inhibitors.

The core distinction lies in the "Ortho Effect" exhibited by the 2-methoxy substituent in the 3-hydroxy-2,4-dimethoxy isomer, which fundamentally alters the electrophilicity of the aldehyde and the planarity of the molecule compared to the open, conjugated system of Veratraldehyde. [1]

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Structural & Electronic Landscape

Molecular Geometry and Steric Torsion

The primary differentiator is the substitution pattern relative to the aldehyde carbonyl.

- Veratraldehyde (3,4-dimethoxy):
  - Geometry: The aldehyde group at C1 is coplanar with the benzene ring. This allows for maximum

    -conjugation between the aromatic ring and the carbonyl, enhancing the electrophilicity of the carbonyl carbon via resonance.
  - Sterics: Positions 2 and 6 are unsubstituted protons, creating an "open" environment for nucleophilic attack.
- **3-Hydroxy-2,4-dimethoxybenzaldehyde**:
  - Geometry: The methoxy group at C2 (ortho) imposes significant steric strain on the carbonyl oxygen. To relieve this repulsion, the carbonyl group rotates out of the aromatic plane (dihedral angle deviation > 20°).
  - Electronic Consequence: This de-planarization reduces the resonance contribution from the ring to the carbonyl, making the aldehyde less stable and potentially more reactive towards small nucleophiles (due to higher ground-state energy) but kinetically hindered toward bulky nucleophiles.

Functional Group Interplay (The "Crowded Phenol")

The C3-hydroxyl group in the 2,4-dimethoxy isomer introduces a proton donor/acceptor site absent in Veratraldehyde.[1]

- Intramolecular H-Bonding: The C3-OH is flanked by methoxy groups at C2 and C4.[1] It likely forms a weak intramolecular hydrogen bond with the oxygen of the C2-methoxy group, locking the conformation and influencing pKa (making the phenol less acidic than a free meta-phenol).[1]

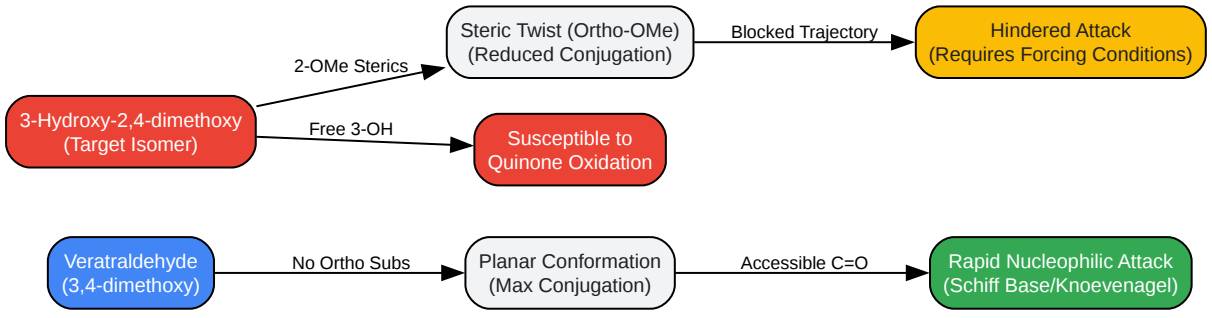
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Data Comparison Table

Feature	Veratraldehyde	3-Hydroxy-2,4-dimethoxybenzaldehyde
IUPAC Name	3,4-Dimethoxybenzaldehyde	3-Hydroxy-2,4-dimethoxybenzaldehyde
CAS Number	120-14-9	32246-34-7
Substitution	3,4-DiOMe	2,4-DiOMe, 3-OH
Aldehyde Environment	Unhindered, Coplanar	Sterically Hindered (Ortho-OMe), Twisted
Acidity (pKa)	Non-ionizable (Neutral)	~9.5 (Phenolic OH)
Solubility	Lipophilic (LogP ~1.[1][2]2)	Amphiphilic (pH dependent solubility)
Reactivity Profile	Standard Electrophile	Hindered Electrophile / Oxidation Prone
Primary Application	API Synthesis (Prazosin), Flavor	Antioxidant Probes, Isotopic Labeling

Visualization of Structural Logic

The following diagram illustrates the steric clash and electronic flow differences.



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Caption: Structural causality map highlighting the impact of the ortho-methoxy group on conformation and reactivity.

Synthetic Pathways & Protocols

Synthesis of Veratraldehyde (Methylation Protocol)

Context: This is the industry-standard route, converting Vanillin (3-methoxy-4-hydroxybenzaldehyde) to Veratraldehyde via Williamson Ether Synthesis.[1]

Reagents:

- Vanillin (1.0 eq)[1]
- Dimethyl Sulfate (DMS) or Methyl Iodide (1.2 eq)[1]
- Sodium Hydroxide (NaOH) (2.0 eq)[1]
- Water/Acetone solvent system.

Step-by-Step Methodology:

- Dissolution: In a 3-neck round-bottom flask equipped with a reflux condenser and thermometer, dissolve 0.1 mol Vanillin in 50 mL of 10% NaOH solution. The solution will turn yellow (phenolate formation).
- Addition: Heat to 60°C. Add Dimethyl Sulfate dropwise over 30 minutes. Caution: DMS is highly toxic/carcinogenic. Use a fume hood.
- Reflux: Heat the mixture to reflux (approx. 80-90°C) for 2 hours to ensure complete O-methylation.
- Quench: Cool to room temperature. Acidify with 2M HCl to pH 3 to precipitate any unreacted vanillin (though veratraldehyde is neutral).
- Extraction: Extract the aqueous layer with Dichloromethane (3 x 50 mL).
- Purification: Wash organics with brine, dry over MgSO4, and concentrate in vacuo. Recrystallize from Ethanol/Water.

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- Target Yield: 85-95%[1]
- Target MP: 42-44°C[1]

Reactivity Benchmarking: Knoevenagel Condensation

To demonstrate the steric difference, compare the reaction of both aldehydes with Malonic Acid.

Hypothesis: Veratraldehyde will react significantly faster than **3-hydroxy-2,4-dimethoxybenzaldehyde** due to the steric hindrance at the C1 carbonyl in the latter.[1]

General Protocol:

- Mix Aldehyde (10 mmol) and Malonic Acid (12 mmol) in Pyridine (5 mL).
- Add catalytic Piperidine (0.5 mL).
- Heat to 80°C and monitor via TLC.
  - Veratraldehyde: Conversion typically complete in < 2 hours.
  - 3-Hydroxy-2,4-dimethoxy: Conversion often requires > 6 hours or higher temperatures (100°C) due to the "Ortho Effect" blocking the approach of the malonate anion.[1]

Biological & Pharmaceutical Implications[2][3][4][5][6]

Pharmacophore Utility

- Veratraldehyde: Acts as a lipophilic scaffold. The 3,4-dimethoxy motif mimics the catechol moiety of dopamine but without metabolic instability (COMT degradation). It is a key building block for Prazosin (alpha-blocker) and Verapamil (calcium channel blocker).[1]
- **3-Hydroxy-2,4-dimethoxybenzaldehyde**: The free hydroxyl group confers antioxidant properties.[1] It acts as a radical scavenger. In drug design, this scaffold is used when a "warhead" is needed to interact with serine/threonine residues in enzyme active sites via H-bonding, or as a precursor for Coumarin synthesis via Pechmann condensation.

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Analytical Distinction (NMR)[1]

- Proton NMR (CHO peak):
  - Veratraldehyde:[2][3][4][5][6] ~9.85 ppm.
  - 3-Hydroxy-2,4-dimethoxy: ~10.20 ppm. The ortho-methoxy group exerts a deshielding anisotropic effect on the aldehyde proton, shifting it downfield.
- Carbon NMR (C=O peak):
  - The carbonyl carbon in the ortho-substituted isomer will appear slightly upfield (shielded) compared to veratraldehyde due to the loss of planarity (reduced conjugation).

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